

Compound of Interest

Compound Name: PNB-001
Cat. No.: B8263531

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the preclinical pharmacology of **PNB-001** (also known as GPP-Balacovin), a novel small molecule.

Executive Summary

PNB-001 is a potent and selective antagonist of the Cholecystikinin B (CCK-B/CCK2) receptor. Its mechanism of action centers on the modulation of

Mechanism of Action: CCK2 Receptor Antagonism

PNB-001 is an isoform-selective antagonist that demonstrates high binding affinity for the CCK2 receptor^{[1][2]}. The CCK/gastrin family of peptides and

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Pain Models

PNB-001 has demonstrated significant analgesic effects in various preclinical pain models.

In a rat model of formalin-induced pain, which has both a neurogenic (Phase I) and an inflammatory (Phase II)

Species	Model
Rat	Formalin Test
Rat	Formalin Test

Table 3: Efficacy of PNB-001 in the Formalin-Induced Pain Model.

In the tail-flick assay in mice, a measure of spinal nociceptive reflexes, PNB-001 demonstrated analgesic effi

Species	Model
Mouse	Tail-Flick Assay
Mouse	Tail-Flick Assay

Table 4: Efficacy of PNB-001 in the Tail-Flick Assay.

Pharmacokinetics and Metabolism

Pharmacokinetic studies of PNB-001 have been conducted in rats, dogs, and humans.

Species	Dose
Rat	20 mg/kg
Human	25-1500 mg
Human	50, 100, 200 mg

Table 5: Pharmacokinetic Parameters of **PNB-001**.

Note: Detailed Cmax and AUC values for human studies are available in clinical trial publications.

In vitro ADME studies revealed that **PNB-001** has high plasma protein binding (97% in rat and human plasma) and

Safety Pharmacology and Toxicology

PNB-001 has demonstrated a favorable safety profile in preclinical studies.

Study	Spec
Acute Toxicity	Rat,
7-day Dose Range Finding	Rat,
28-day Toxicology	Rat,
Safety Pharmacology	-
hERG Channel Assay	-
CYP450 Inhibition	In v:

Table 6: Summary of Preclinical Safety Studies.

Experimental Protocols

Indomethacin-Induced IBD in Rats

- Animals: Male Wistar rats.
- Induction: IBD is induced by subcutaneous injection of indomethacin (e.g., 7.5 mg/kg) on two consecutive days.
- Treatment: **PNB-001** (5 and 20 mg/kg) or vehicle is administered orally for a specified period following induction.
- Assessment: Animals are monitored for clinical signs of IBD (body weight loss, stool consistency). At the end of the study, the animals are sacrificed, and the colon is removed for histological analysis.

Formalin-Induced Pain in Rats

- Animals: Male Sprague-Dawley rats.
- Procedure: A dilute solution of formalin (e.g., 5%) is injected subcutaneously into the plantar surface of the right hind paw.
- Treatment: **PNB-001** or vehicle is administered (p.o. or i.p.) at a predetermined time before the formalin injection.
-

Assessment: The amount of time the animal spends licking, biting, or shaking the injected paw is recorded. (

Tail-Flick Test in Mice

- Animals: Male Swiss albino mice.
- Apparatus: A tail-flick apparatus that applies a radiant heat source to the tail.
- Procedure: The mouse is gently restrained, and its tail is positioned over the heat source. The latency to f
- Treatment: **PNB-001** (0.5 mg/kg) or vehicle is administered at a specified time before the test. Tramadol (40
- Assessment: The latency to tail flick is measured as an index of the pain threshold. An increase in latency

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## References

- 1. Standardization of the rat paw formalin test for the evaluation of analgesics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pnbvesper.com [pnbvesper.com]
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